

Safe handling and storage procedures for 1-Fluorohexane

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Compound of Interest

Compound Name: 1-Fluorohexane

Cat. No.: B1214930

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Application Notes and Protocols for 1-Fluorohexane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and use of **1-Fluorohexane** in a laboratory setting. It includes comprehensive safety information, a detailed experimental protocol for a common reaction, and visual guides to reinforce best practices.

Hazard and Safety Information

1-Fluorohexane is a flammable and toxic liquid that requires careful handling to minimize risks. It can cause irritation to the skin, eyes, and respiratory tract.^{[1][2]} Long-term exposure may lead to changes in bones and joints.^[3]

GHS Hazard Classification

- Flammable Liquids: Category 3^[1]
- Acute Toxicity (Oral): Category 3^[1]
- Acute Toxicity (Dermal): Category 3^[1]
- Acute Toxicity (Inhalation): Category 3^[1]

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2[1]
- Specific target organ toxicity – single exposure: Category 3 (Respiratory irritation)[1]

Physical and Chemical Properties

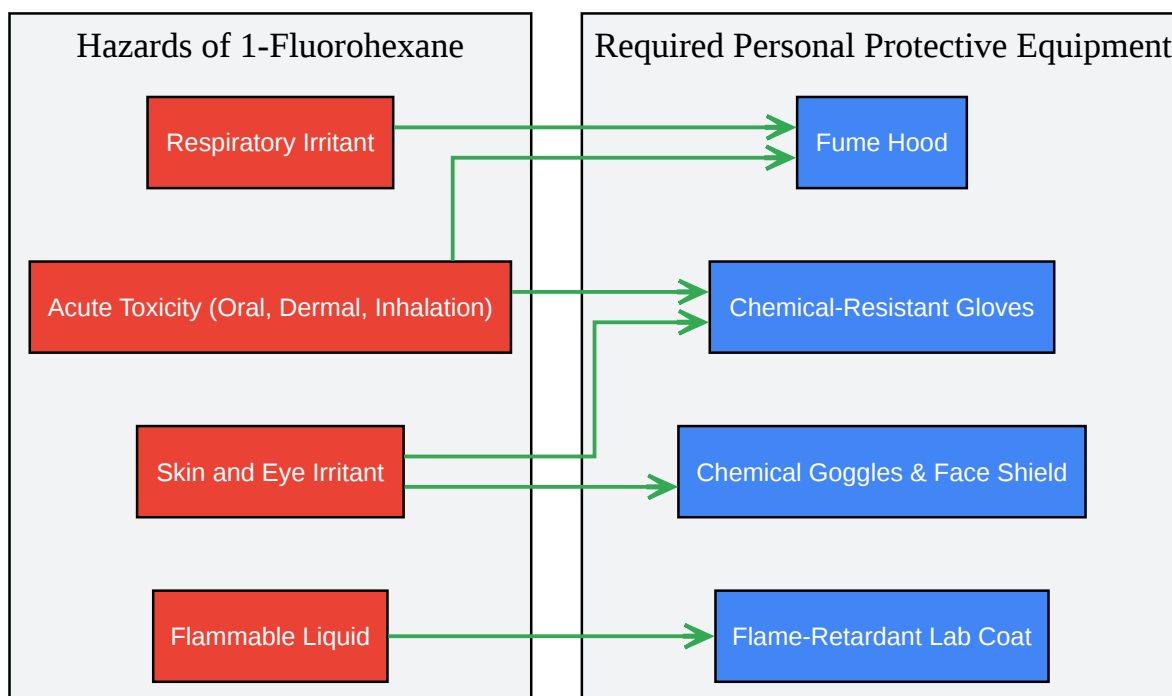
Property	Value
CAS Number	373-14-8
Molecular Formula	C ₆ H ₁₃ F
Molecular Weight	104.17 g/mol
Appearance	Colorless liquid[4][5]
Boiling Point	92-93 °C (198-199 °F)[6]
Melting Point	-103 °C (-153 °F)[6]
Flash Point	16 °C (60.8 °F)[3]
Density	0.8 g/cm ³ [6]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **1-Fluorohexane**. The following PPE is recommended to minimize exposure:

- Eye Protection: Chemical safety goggles and a face shield.[3]
- Hand Protection: Chemical-resistant gloves (e.g., neoprene or nitrile).[7]
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: All handling of **1-Fluorohexane** should be conducted in a certified chemical fume hood.

The logical relationship between the hazards of **1-Fluorohexane** and the required personal protective equipment is illustrated in the diagram below.



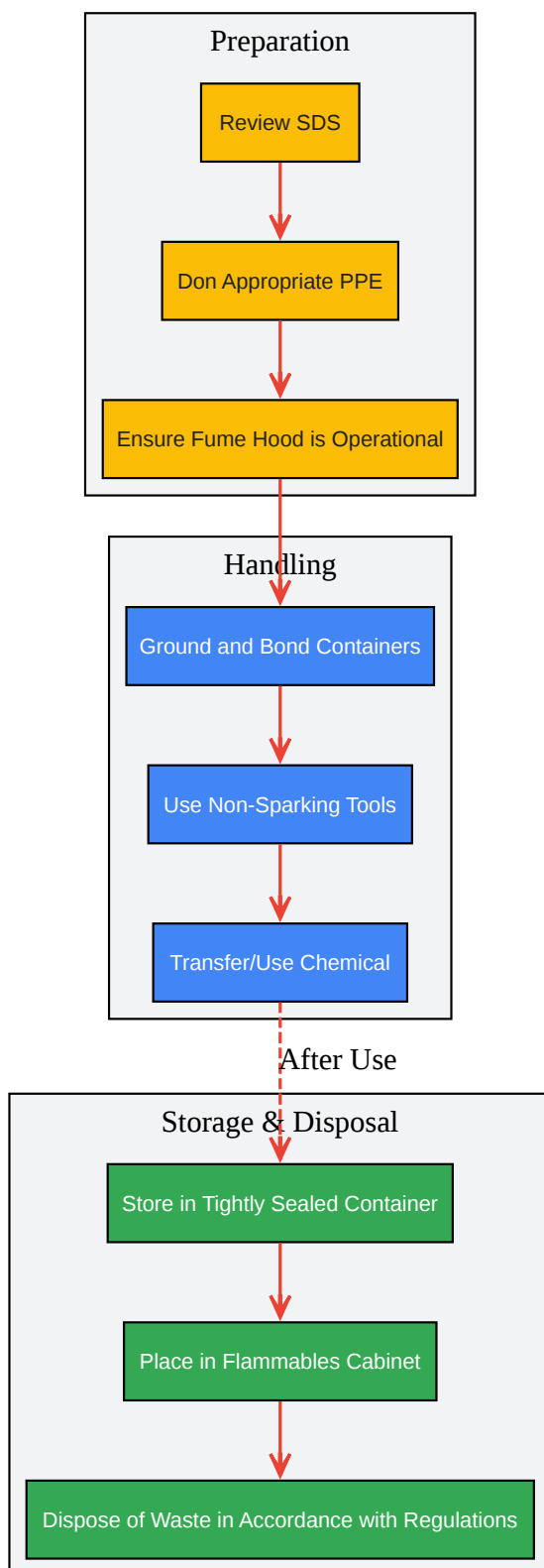
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Hazards and Corresponding PPE for **1-Fluorohexane**

Handling and Storage

- **Handling:** Handle **1-Fluorohexane** in a well-ventilated area, preferably in a chemical fume hood.^[3] Use non-sparking tools and explosion-proof equipment.^[3] Ground and bond containers when transferring the material to prevent static discharge.^[3] Avoid contact with skin and eyes.^[3]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials.^[3] Storage in a refrigerator or freezer designed for flammable materials is recommended.

The workflow for the safe handling and storage of **1-Fluorohexane** is outlined in the following diagram.



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Safe Handling and Storage Workflow for **1-Fluorohexane**

Incompatible Materials

Avoid contact with strong oxidizing agents, strong acids, and strong bases. The carbon-fluorine bond in **1-Fluorohexane** is generally strong, making the molecule relatively stable. However, it can react with activated metals.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- In case of skin contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[6]
- Unsuitable extinguishing media: Do not use a solid stream of water as it may spread the fire.
- Specific hazards: **1-Fluorohexane** is a flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

Experimental Protocol: Preparation of Hexylmagnesium Fluoride

This protocol details the preparation of a Grignard reagent, hexylmagnesium fluoride, from **1-fluorohexane**. Grignard reactions are highly exothermic and sensitive to moisture and air, requiring strict adherence to safety precautions.

Materials and Equipment

- **1-Fluorohexane**
- Magnesium turnings
- Anhydrous diethyl ether or THF
- Iodine crystal (as an initiator)
- Three-neck round-bottom flask
- Reflux condenser
- Pressure-equalizing dropping funnel
- Nitrogen or Argon gas inlet
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath

Safety Precautions

- This reaction must be performed in a chemical fume hood.
- All glassware must be oven-dried or flame-dried to remove any traces of water.
- The reaction should be conducted under an inert atmosphere (nitrogen or argon).
- An ice bath should be readily available to control the reaction temperature.
- Ethers are highly flammable; ensure there are no open flames in the vicinity.

Procedure

- **Apparatus Setup:** Assemble the dry three-neck flask with a magnetic stir bar, reflux condenser with a drying tube, and a pressure-equalizing dropping funnel. Purge the entire

system with nitrogen or argon.

- **Magnesium Activation:** Place the magnesium turnings in the flask. If the reaction is slow to start, a single crystal of iodine can be added to activate the magnesium surface.
- **Initiation:** Add a small amount of a solution of **1-fluorohexane** in anhydrous ether to the magnesium. The reaction is initiated when the color of the iodine fades and bubbles form on the magnesium surface.
- **Addition of 1-Fluorohexane:** Once the reaction has started, add the remaining solution of **1-fluorohexane** dropwise from the dropping funnel at a rate that maintains a gentle reflux. If the reaction becomes too vigorous, cool the flask with an ice bath.
- **Completion:** After the addition is complete, gently reflux the mixture for an additional 30-60 minutes to ensure all the magnesium has reacted.
- **Use of Grignard Reagent:** The resulting solution of hexylmagnesium fluoride is now ready for use in subsequent reactions. It should be used immediately and not stored.

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